

Off-Target Screening for ASK1 Inhibitors: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ASK1-IN-1

Cat. No.: B11933804

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Apoptosis Signal-regulating Kinase 1 (ASK1), also known as Mitogen-Activated Protein Kinase Kinase Kinase 5 (MAP3K5), is a critical component of the mitogen-activated protein kinase (MAPK) signaling pathway.^[1] It plays a pivotal role in cellular responses to a variety of stressors, including oxidative stress, endoplasmic reticulum stress, and inflammatory cytokines.^{[1][2]} Dysregulation of the ASK1 signaling cascade has been implicated in a range of diseases, including cancer, neurodegenerative disorders, cardiovascular diseases, and inflammatory conditions.^{[1][2]} This has made ASK1 an attractive therapeutic target for drug development.

However, a significant challenge in the development of kinase inhibitors is ensuring their specificity to minimize off-target effects, which can lead to unforeseen side effects and toxicity.^[3] This guide provides a comparative overview of the off-target screening for the investigational inhibitor **ASK1-IN-1** and other notable ASK1 inhibitors, supported by experimental data and detailed protocols.

Comparative Analysis of ASK1 Inhibitor Selectivity

Comprehensive off-target screening is essential to characterize the selectivity of a kinase inhibitor. This is typically achieved by screening the compound against a large panel of kinases.

Below is a summary of publicly available selectivity data for prominent ASK1 inhibitors.

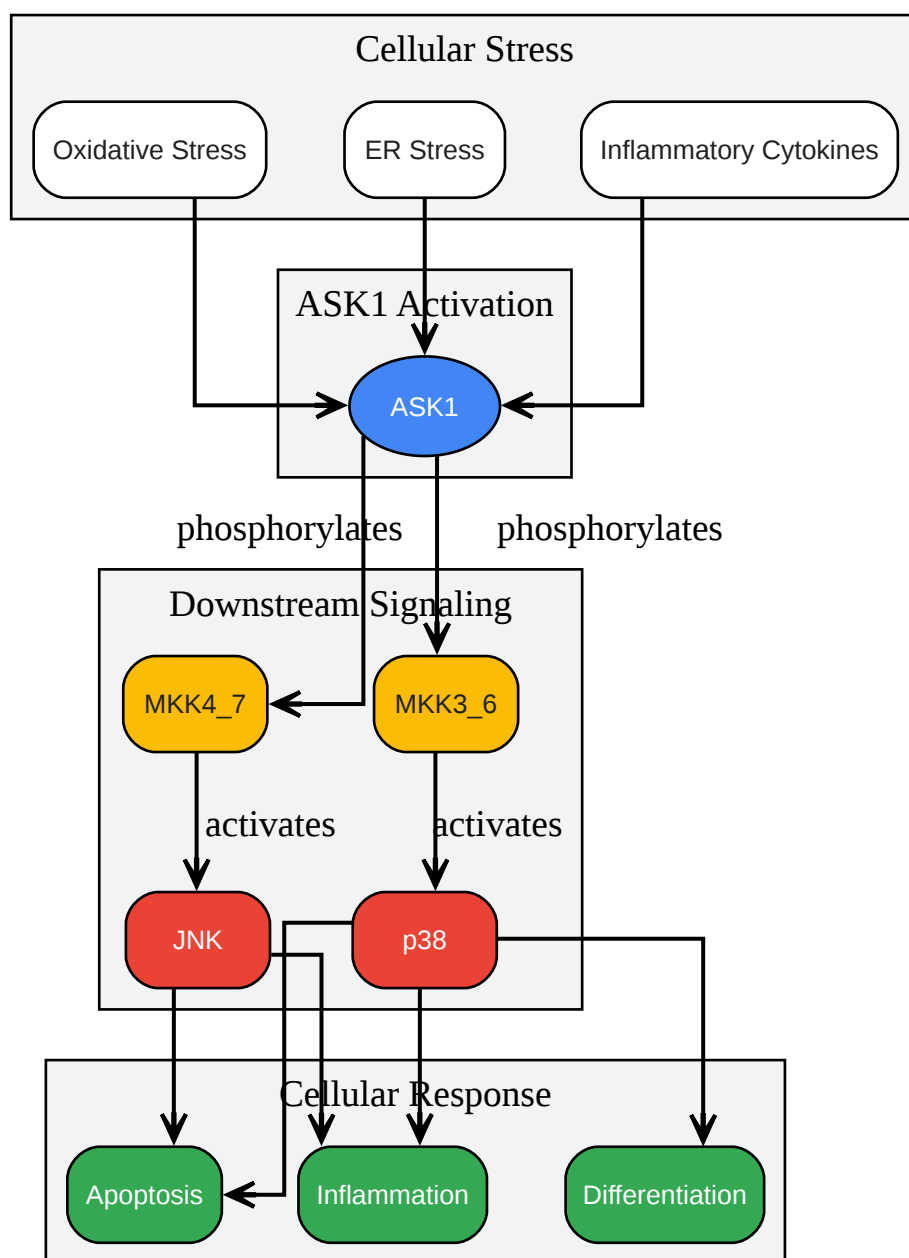
It is important to note that specific, publicly available off-target screening data for **ASK1-IN-1** is limited. Therefore, this guide utilizes data from other well-characterized ASK1 inhibitors, Selonsertib (GS-4997) and MSC203964A, to provide a comparative context for researchers evaluating their own compounds.

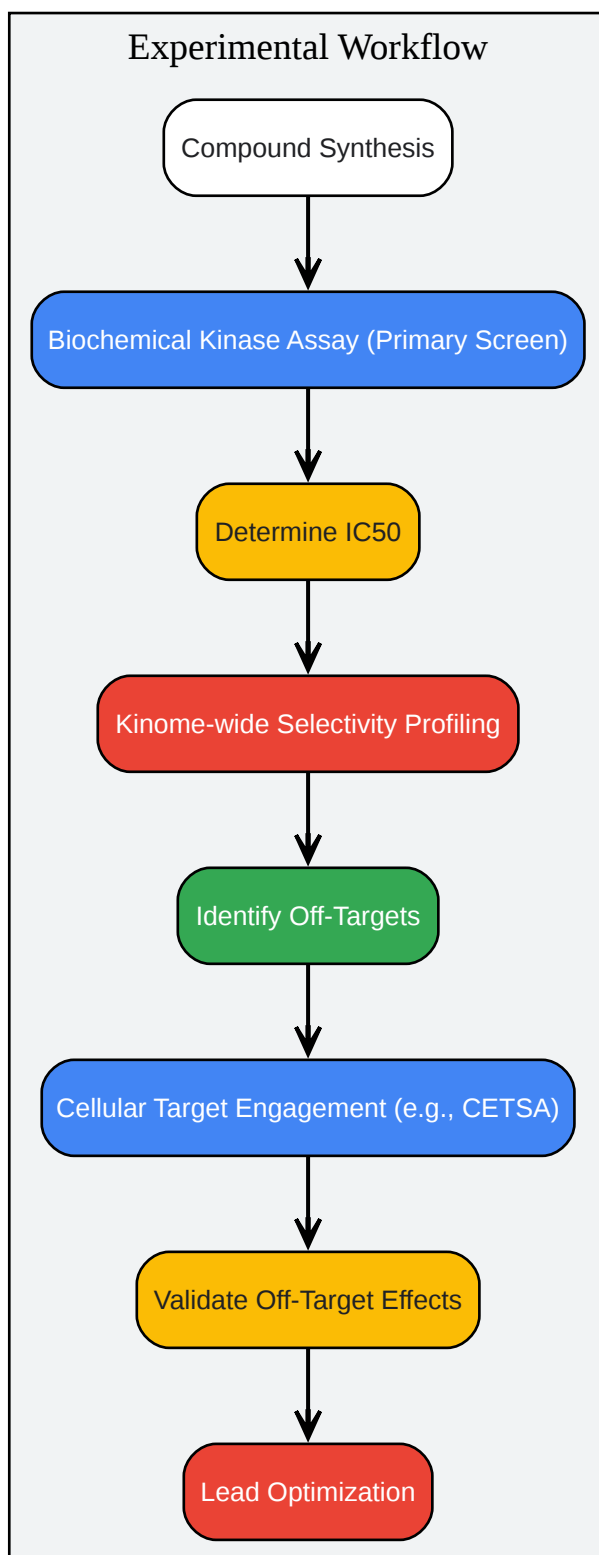
Inhibitor	Target Kinase	IC50 (nM)	Off-Target Kinases of Note	Selectivity (Fold)	Reference
Selonsertib (GS-4997)	ASK1	93	Information not publicly available in detail	High	[4]
MSC203964 A	ASK1	N/A	Information not publicly available in detail	High Potency and Selectivity Mentioned	[4]
Compound 19	ASK1	N/A	32 kinases with less than 30-fold selectivity	Good	[5]

N/A: Data not publicly available in the searched resources.

Signaling Pathway and Experimental Workflow

Understanding the biological context and the methods for assessing inhibitor specificity is crucial for interpreting screening data.





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